

Safety and handling of Acid Red 131 in a laboratory setting.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Red 131

Cat. No.: B1172250

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An In-depth Technical Guide to the Safe Handling of **Acid Red 131** in a Laboratory Setting
For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Acid Red 131** in a laboratory environment. The information is compiled from various safety data sheets and chemical databases. It is crucial to supplement this guide with your institution's specific safety protocols and to consult the original Safety Data Sheet (SDS) provided by the supplier.

Chemical and Physical Properties

Acid Red 131 is a red, odorless powder.^[1] While its toxicological properties have not been fully investigated, it is known to be soluble in water.^[2]

Property	Value
CAS Number	12234-99-0 ^[1]
Molecular Formula	C ₃₀ H ₂₁ N ₃ Na ₂ O ₉ S ₂ ^[3]
Appearance	Red powder ^[1]
Odor	Odorless
pH	7.5 (in solution)
Solubility	Soluble in water

Hazard Identification and Classification

Acid Red 131 is considered hazardous. The primary routes of exposure are ingestion, inhalation, and skin or eye contact.

Hazard Statement	Description
Harmful if swallowed	May cause gastrointestinal irritation, nausea, vomiting, and diarrhea.
Skin Irritation	Prolonged or repeated contact may cause skin irritation. Some related azo dyes have shown potential for causing allergic reactions and skin sensitization.
Eye Irritation	Dust may cause irritation and inflammation.
Respiratory Irritation	Inhalation of dust may cause irritation to the respiratory tract.
Chronic Effects	While there is no conclusive evidence linking Acid Red 131 directly to carcinogenic activity, certain breakdown products of azo dyes, such as aromatic amines, are classified as probable human carcinogens. Mutagenicity data has been reported for Acid Red 131, but specific details are not readily available.

Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure laboratory safety.

Engineering Controls

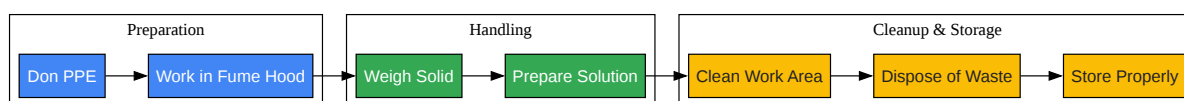
- **Ventilation:** Always handle **Acid Red 131** in a well-ventilated area. Use a chemical fume hood to minimize the generation and accumulation of dust.
- **Eye Wash and Safety Shower:** An eyewash station and safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

PPE	Specification
Eye Protection	Wear chemical safety goggles.
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	Wear a lab coat or other protective clothing to prevent skin contact.
Respiratory	If engineering controls are not sufficient to control airborne dust, an approved respirator should be worn.

Storage

- Store in a cool, dry, well-ventilated area.
- Keep containers tightly closed to prevent contamination and moisture absorption.
- Store away from incompatible materials such as strong oxidizing agents.



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*Safe Handling Workflow for **Acid Red 131**.*

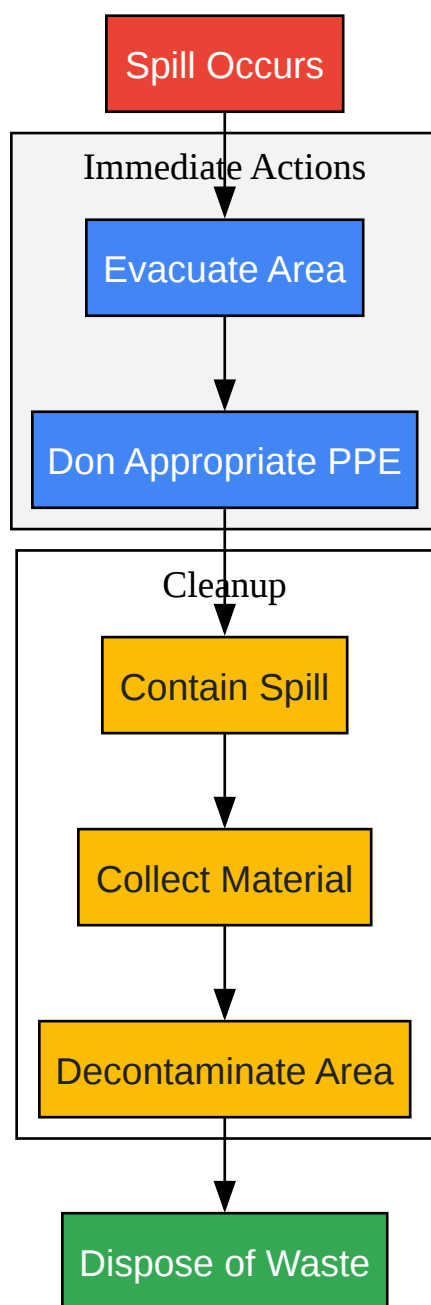
Emergency Procedures

First-Aid Measures

Exposure	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Flush skin with plenty of soap and water. Get medical aid if irritation develops or persists.
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.

Accidental Release Measures

- **Small Spills:** Vacuum or sweep up the material and place it into a suitable disposal container. Avoid generating dusty conditions. Clean the spill area thoroughly.
- **Large Spills:** Evacuate the area. Wear appropriate PPE. Contain the spill and prevent it from entering drains. Follow the same clean-up procedure as for small spills.



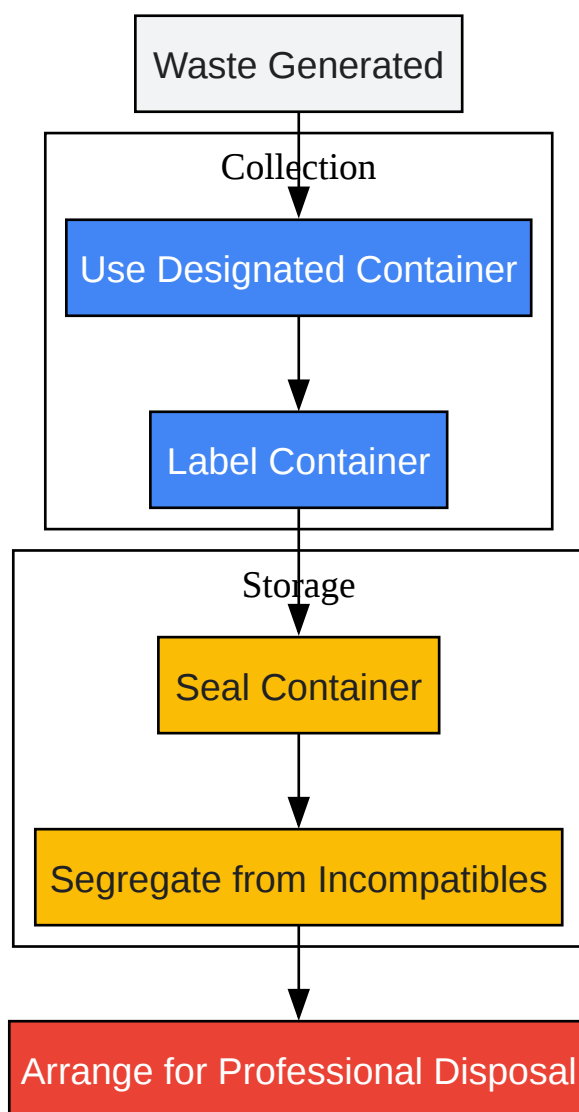
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*Spill Response Workflow for **Acid Red 131**.*

Waste Disposal

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Consult state and local hazardous waste regulations to ensure complete and accurate classification.

- Dispose of waste in a designated, labeled, and sealed container.
- Do not dispose of down the drain or in regular trash.



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*Waste Disposal Workflow for **Acid Red 131**.*

Toxicological and Ecological Information

Toxicological Data

Specific quantitative toxicological data, such as LD50 (median lethal dose) or LC50 (median lethal concentration), for **Acid Red 131** are not readily available in the public domain. The

toxicological properties of this compound have not been thoroughly investigated.

Ecological Information

There is limited information available on the ecological effects of **Acid Red 131**. As with many synthetic dyes, it is expected to be persistent in the environment and may be harmful to aquatic life. Proper disposal is essential to prevent environmental contamination.

Experimental Protocols

Due to the limited publicly available research on the specific safety assessment of **Acid Red 131**, detailed experimental protocols for its toxicological evaluation are not available. However, a generalized protocol for the safe handling of powdered dyes in a laboratory setting is provided below.

General Protocol for Handling Powdered Dyes

- Preparation:
 - Ensure all necessary PPE is available and in good condition.
 - Prepare the work area within a chemical fume hood.
 - Have spill cleanup materials readily available.
 - Pre-label all containers that will be used.
- Handling:
 - Carefully open the container of the powdered dye, avoiding any sudden movements that could create dust.
 - Use a spatula or other appropriate tool to transfer the desired amount of dye to a tared weigh boat or directly into the receiving vessel.
 - If preparing a solution, slowly add the powder to the solvent while stirring to prevent clumping and dust formation.
 - Tightly reseal the stock container immediately after use.

- Cleanup:
 - Carefully clean all equipment used, collecting any residue for proper waste disposal.
 - Wipe down the work surface in the fume hood with a damp cloth, and dispose of the cloth as hazardous waste.
 - Remove PPE in the correct order to avoid contaminating yourself and the surrounding area.
 - Wash hands thoroughly with soap and water after handling the dye.

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- To cite this document: BenchChem. [Safety and handling of Acid Red 131 in a laboratory setting.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172250#safety-and-handling-of-acid-red-131-in-a-laboratory-setting]

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